

Introduction: The Significance of the Indole Scaffold

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Compound of Interest

Compound Name: *N-Methyl-3-aminomethylindole*

Cat. No.: *B1194620*

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The indole ring system is a privileged structural motif in nature, forming the core of numerous bioactive compounds and pharmaceuticals.[1][2] **N-Methyl-3-aminomethylindole** (also known as 3-(methylaminomethyl)indole) belongs to this vital class of molecules. It is recognized as a plant metabolite, notably found in species such as barley and tomato, and serves as a crucial intermediate in the biosynthesis of other alkaloids like gramine.[3][4]

Beyond its natural occurrence, the **N-Methyl-3-aminomethylindole** scaffold is a valuable building block in medicinal chemistry. The indole framework is known to mimic peptide structures, enabling it to bind reversibly to a variety of enzymes and opening vast opportunities for the development of novel therapeutics with distinct mechanisms of action.[2] Derivatives have shown promise as potent anticancer agents, highlighting the compound's potential in drug discovery programs.[5][6] This guide aims to consolidate the core scientific knowledge on **N-Methyl-3-aminomethylindole**, providing a foundation for its application in research and development.

Chemical Identity and Physicochemical Properties

N-Methyl-3-aminomethylindole is structurally characterized by an indole nucleus substituted at the C3 position with a methylaminomethyl group. This combination of a heteroaromatic ring and a secondary amine function dictates its chemical behavior and physical properties.

Diagram: Chemical Structure of **N-Methyl-3-aminomethylindole**

Caption: Chemical structure of **N-Methyl-3-aminomethylindole**.

Table 1: Chemical Identifiers and Properties

Property	Value	Source
IUPAC Name	1-(1H-indol-3-yl)-N-methylmethanamine	[3]
Synonyms	3-(Methylaminomethyl)indole, NMAMI	[3]
CAS Number	36284-95-4	[3]
Molecular Formula	C ₁₀ H ₁₂ N ₂	[3]
Molecular Weight	160.22 g/mol	[3]
Appearance	Solid (inferred)	[7]
Solubility	Low water solubility is likely	[8]

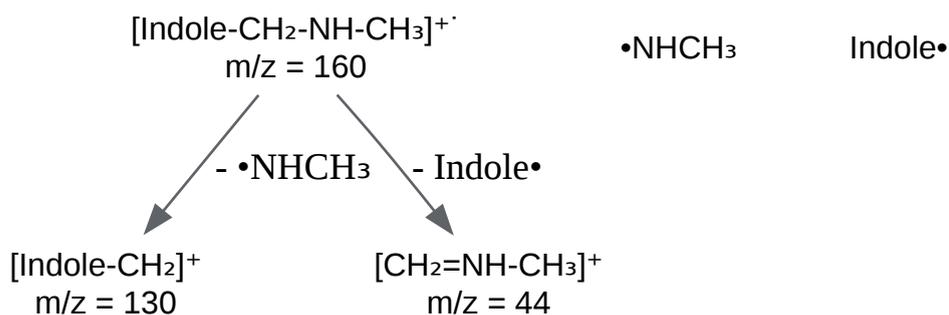
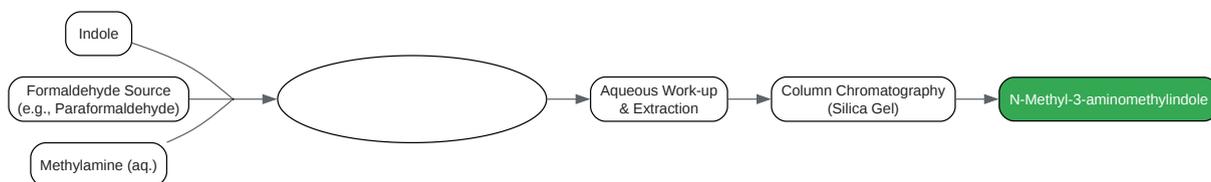
Synthesis and Purification

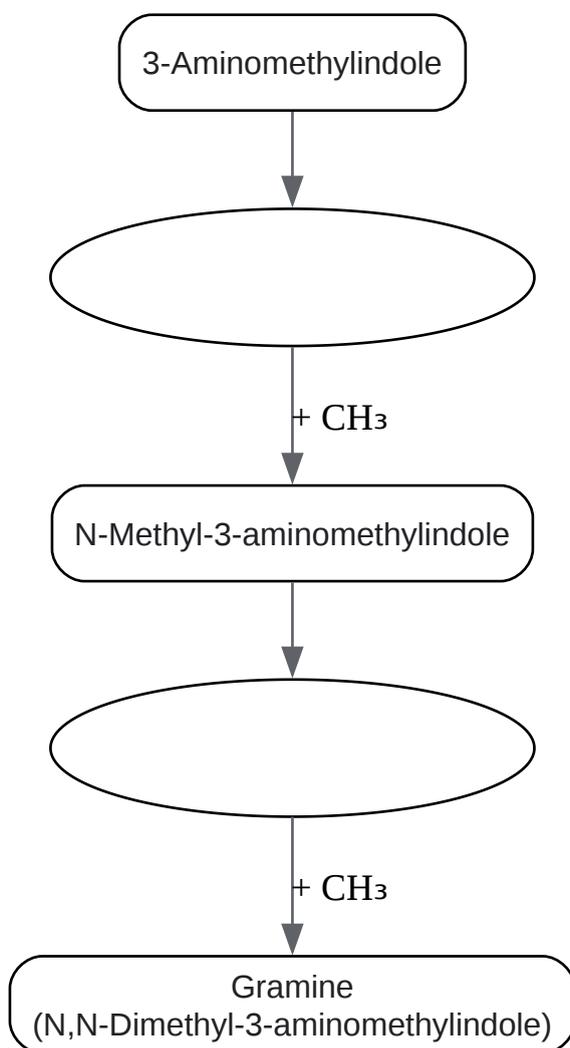
The synthesis of 3-aminomethylindoles is a well-established area of organic chemistry. These compounds are commonly prepared via the Mannich reaction, which involves the aminoalkylation of an acidic proton located on a carbon atom. For **N-Methyl-3-aminomethylindole**, this involves a three-component condensation of indole, formaldehyde, and methylamine. Alternatively, modern synthetic protocols leverage transition-metal catalysis or multi-component reactions under mild conditions to achieve high yields and atom economy. [9]

Plausible Synthetic Workflow: Three-Component Coupling

A practical and efficient method for synthesizing **N-Methyl-3-aminomethylindole** is the one-pot, three-component coupling reaction between indole, an appropriate aldehyde (e.g., paraformaldehyde), and an N-alkylaniline or amine. [9] This approach is favored for its operational simplicity and often proceeds under mild, solvent-free conditions.

Diagram: Synthetic Workflow





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Sources

- 1. Interrupted Intramolecular Hydroaminomethylation of N-Protected-2-vinyl Anilines: Novel Access to 3-Substituted Indoles or Indoline-2-ols - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]

- 3. N-Methyl-1H-indole-3-methanamine | C₁₀H₁₂N₂ | CID 96388 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. ENZYME - 2.1.1.340 3-aminomethylindole N-methyltransferase [enzyme.expasy.org]
- 5. Synthesis and bioactive evaluation of N-((1-methyl-1H-indol-3-yl)methyl)-N-(3,4,5-trimethoxyphenyl)acetamide derivatives as agents for inhibiting tubulin polymerization - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Synthesis and bioactive evaluation of N-((1-methyl-1H-indol-3-yl)methyl)-N-(3,4,5-trimethoxyphenyl)acetamide derivatives as agents for inhibiting tubulin polymerization - RSC Medicinal Chemistry (RSC Publishing) [pubs.rsc.org]
- 7. 1H-Indol-3-ylmethanamine | C₉H₁₀N₂ | CID 472107 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. assets.thermofisher.cn [assets.thermofisher.cn]
- 9. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Introduction: The Significance of the Indole Scaffold]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1194620#n-methyl-3-aminomethylindole-basic-properties]

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